

Hexapeptide-11: A Deep Dive into its Influence on Molecular Pathways

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Compound of Interest

Compound Name: Hexapeptide-11

Cat. No.: B1673155

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexapeptide-11 is a synthetic peptide with the sequence Phe-Val-Ala-Pro-Phe-Pro (FVAPFP), originally identified from yeast fermentation. It has garnered significant attention in the fields of dermatology and cellular aging for its purported ability to modulate key molecular pathways associated with skin health and longevity. This technical guide provides an in-depth analysis of the molecular mechanisms influenced by **Hexapeptide-11** treatment, supported by quantitative data, detailed experimental protocols, and visual representations of the affected signaling pathways. The information presented herein is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and cosmetic science.

Core Molecular Pathways Modulated by Hexapeptide-11

Hexapeptide-11 exerts its biological effects by influencing a network of interconnected molecular pathways crucial for maintaining cellular homeostasis and mitigating the effects of aging. These pathways primarily revolve around proteostasis, antioxidant response, extracellular matrix dynamics, and the regulation of cellular senescence.

Proteostasis Network Activation

A key mechanism of **Hexapeptide-11** is the activation of the proteostasis network, which is responsible for maintaining the integrity and function of the cellular proteome. This is achieved through the upregulation of genes and the enhancement of activities related to the proteasome, autophagy, and molecular chaperones.

Proteasome Activation: **Hexapeptide-11** treatment has been shown to increase the expression of proteasomal protein subunits and enhance proteasome peptidase activities. This leads to more efficient degradation of damaged or misfolded proteins, a critical process for cellular health.

Autophagy Induction: The peptide also stimulates autophagy, a cellular recycling process that removes dysfunctional organelles and protein aggregates. This process is vital for cellular survival and function.

Chaperone Response: **Hexapeptide-11** upregulates the expression of molecular chaperones, which assist in the correct folding of proteins and prevent their aggregation.

Antioxidant Response and Oxidative Stress Reduction

Hexapeptide-11 enhances the cell's ability to combat oxidative stress by modulating the Keap1-Nrf2 signaling pathway.

Nrf2 Activation: It promotes the nuclear accumulation of Nuclear factor erythroid 2-related factor 2 (Nrf2), a key transcription factor that regulates the expression of antioxidant genes. This leads to an increased production of antioxidant enzymes that protect the cell from damage caused by reactive oxygen species (ROS). Studies have shown that **Hexapeptide-11** protects fibroblasts from premature senescence induced by oxidative stress.

Extracellular Matrix (ECM) Remodeling

Hexapeptide-11 plays a dual role in the remodeling of the extracellular matrix.

Collagen and Hyaluronic Acid Production: It upregulates genes responsible for the production of collagen and hyaluronic acid, essential components for maintaining skin structure and hydration. Specifically, it has been found to stimulate hyaluronic acid synthase 2 (HAS2) and downregulate the hyaluronic acid-degrading enzyme hyaluronidase 2 (HYAL2).

Matrix Metalloproteinase (MMP) Activity: Interestingly, **Hexapeptide-11** also enhances the activity of matrix metalloproteinases MMP-2 and MMP-9. While often associated with ECM degradation, controlled MMP activity is crucial for tissue remodeling and wound healing.

Regulation of Cellular Senescence

Hexapeptide-11 has been demonstrated to delay cellular senescence, the process of irreversible cell cycle arrest. It achieves this by downregulating key proteins involved in the DNA damage response, such as ATM and p53. By mitigating oxidative stress-induced premature senescence, it helps to preserve fibroblast viability and function.

Androgen Receptor Upregulation

In vitro studies on human dermal fibroblasts have shown that **Hexapeptide-11** can upregulate the Androgen Receptor (AR) gene. This suggests that the peptide may bind to the androgen receptor, potentially influencing biochemical pathways related to hair growth.

Quantitative Data Summary

The following tables summarize the quantitative effects of **Hexapeptide-11** treatment on gene expression and cellular activities as reported in scientific literature.

Table 1: Effect of **Hexapeptide-11** on Gene Expression in Human Fibroblasts

Gene	Pathway	Treatment Concentration (% v/v)	Fold Change (vs. Control)	Reference
Proteasome Subunits				
α7	Proteasome	2%	~1.5	
5%	~2.0			
β1	Proteasome	2%	~1.2	
5%	~1.8			
β2	Proteasome	2%	~1.3	
5%	~1.7			
β5	Proteasome	2%	~1.4	
5%	~2.2			
rpn6	Proteasome	2%	~1.2	
5%	~1.5			
rpn11	Proteasome	2%	~1.1	
5%	~1.4			
Autophagy				
becn1	Autophagy	2%	~1.3	
5%	~1.8			
sqstm1	Autophagy	2%	~1.2	
5%	~1.6			
hdac6	Autophagy	2%	~1.4	
5%	~2.0			
ctsl	Autophagy	2%	~1.1	

5%	~1.3		
ctsd	Autophagy	2%	~1.2
5%	~1.5		
Chaperones			
hsf1	Chaperone	2%	~1.2
5%	~1.5		
hsp27	Chaperone	2%	~1.3
5%	~1.8		
hsp70	Chaperone	2%	~1.4
5%	~2.1		
hsp90	Chaperone	2%	~1.2
5%	~1.6		
clu	Chaperone	2%	~1.1
5%	~1.4		
Antioxidant Response			
nrf2	Antioxidant	2%	~1.3
5%	~1.7		
keap1	Antioxidant	2%	~1.1
5%	~1.3		

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